

Personal protective equipment for handling Imidazo[1,2-b]pyridazin-6-ol

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Compound of Interest

Compound Name: Imidazo[1,2-b]pyridazin-6-ol

Cat. No.: B1316355

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Essential Safety and Handling Guide for Imidazo[1,2-b]pyridazin-6-ol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Imidazo[1,2-b]pyridazin-6-ol**, including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical Identifier:

- CAS Number: 57470-54-9
- Molecular Formula: C₆H₅N₃O

Hazard Summary: **Imidazo[1,2-b]pyridazin-6-ol** is classified as a skin sensitizer and may cause an allergic skin reaction.[1] Related heterocyclic compounds are known to cause skin irritation, serious eye irritation, and respiratory irritation.[2][3] Therefore, it is crucial to handle this compound with appropriate precautions in a laboratory setting.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Imidazo[1,2-b]pyridazin-6-ol**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when there is a splash hazard. [4] [5] [6]	To protect against potential eye irritation or injury from splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A standard laboratory coat must be worn and buttoned. [4] [5] For tasks with a higher risk of exposure, consider double-gloving or using thicker, reusable gloves.	To prevent skin contact, which can cause allergic reactions and irritation. [1]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols or dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator is required. [3] [4]	To avoid inhalation, which may cause respiratory tract irritation. [2] [3]
Footwear	Closed-toe and closed-heel shoes must be worn in the laboratory. [5]	To protect feet from potential spills.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle **Imidazo[1,2-b]pyridazin-6-ol** in a well-ventilated area. A chemical fume hood is the preferred engineering control to minimize inhalation exposure. Eyewash stations and safety showers should be readily accessible.[\[3\]](#)
- Safe Handling Practices:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Contaminated work clothing should not be allowed out of the workplace.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]

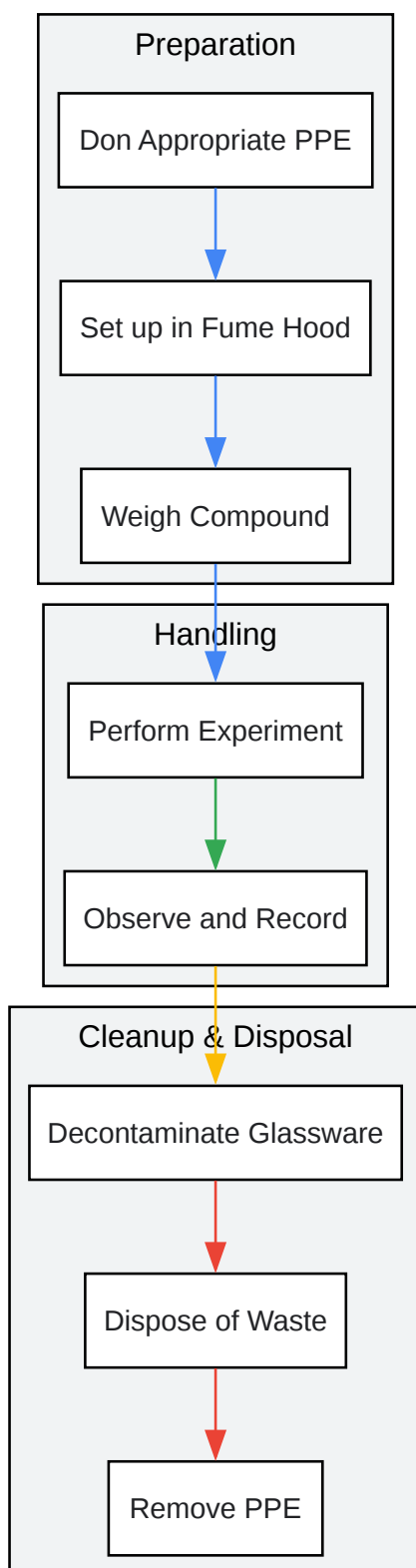
Spill and Emergency Procedures:

- Spill: In case of a spill, avoid dust formation.[3] Use appropriate PPE and sweep up the material. Place it in a suitable, closed container for disposal.[3]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][3]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor/physician if you feel unwell.[3]

Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][7] Do not dispose of down the drain or with regular trash.

Experimental Workflow

The following diagram outlines the standard workflow for handling **Imidazo[1,2-b]pyridazin-6-ol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Imidazo[1,2-b]pyridazin-6-ol**.

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